

Application Notes and Protocols: Building a Halbach Array with BX048 Neodymium Magnets

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Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the construction and application of a linear Halbach array using **BX048** neodymium magnets. A Halbach array is a specific arrangement of permanent magnets that concentrates the magnetic field on one side while canceling it on the other, a principle known as "one-sided flux."^{[1][2][3]} This property is highly advantageous in various scientific applications, including magnetic separation, particle manipulation, and the development of high-efficiency electric motors and sensors.^{[1][4]}

These application notes offer the necessary protocols for safely assembling a Halbach array and suggest potential uses in research and drug development.

BX048 Neodymium Magnet Specifications

The **BX048** magnet is a high-strength neodymium (NdFeB) block magnet, which is ideal for constructing powerful magnetic arrays.^{[5][6]} Its specifications are critical for design and application purposes.

Specification	Value
Material Grade	N42 NdFeB[5][7]
Dimensions (L x W x T)	1" x 0.5" x 0.25" (25.4 mm x 12.7 mm x 6.35 mm)[7][8]
Tolerances	±0.004" (±0.1 mm)[5][7]
Coating	Nickel-Copper-Nickel (Ni-Cu-Ni)[6][7]
Magnetization Direction	Through Thickness[5][7]
Pull Force (Case 1)	~18.71 lbs (8.49 kg)[5][8]
Surface Field	~4876 - 5876 Gauss[7][8]
Maximum Operating Temp	176°F (80°C)[7]
Weight	~0.54 oz (15.4 g)[5][8]

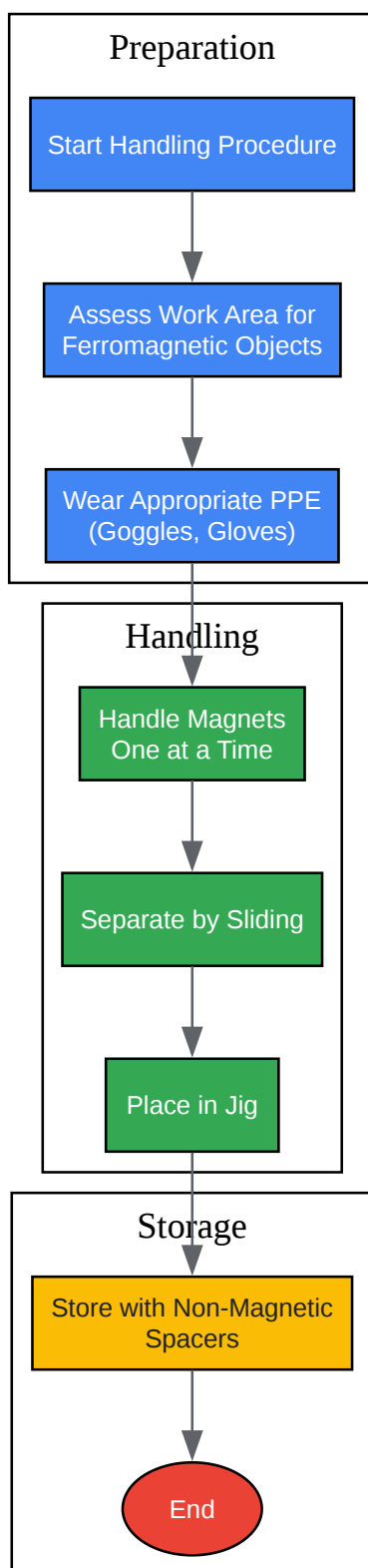
Safety Protocols for Handling Neodymium Magnets

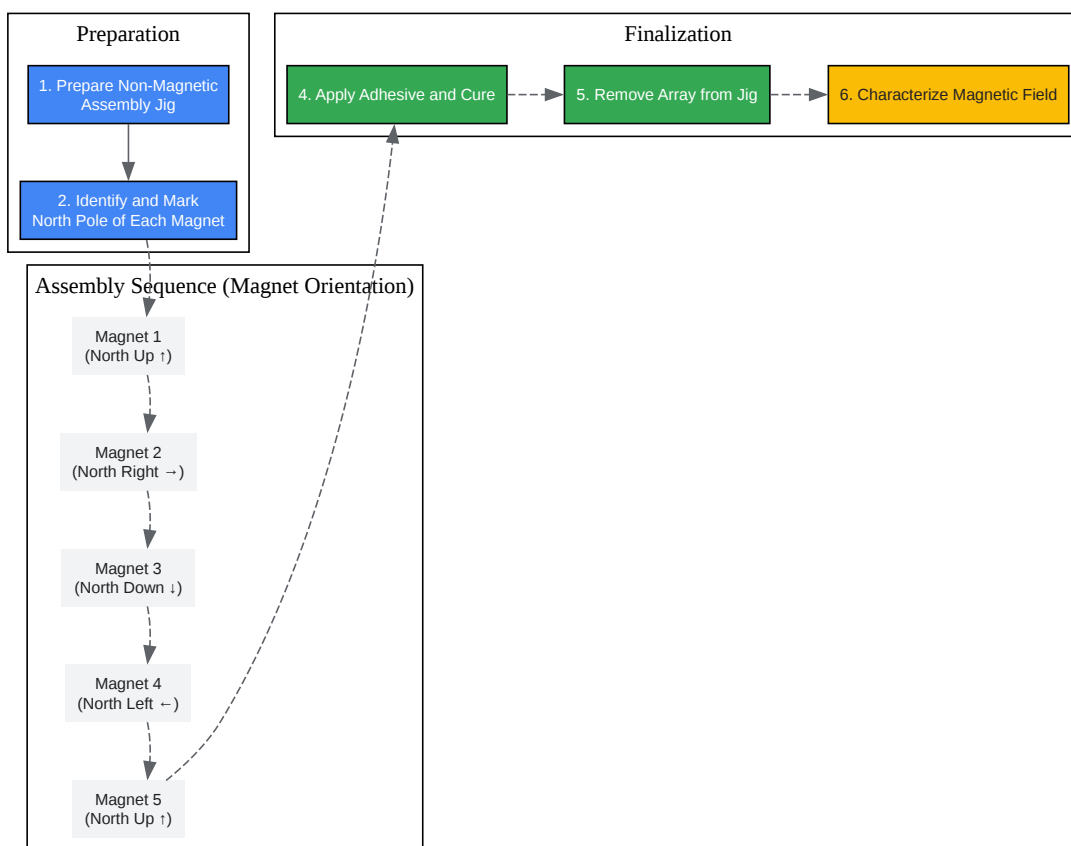
Neodymium magnets are exceptionally powerful and can be hazardous if mishandled.[9] Their brittle nature means they can chip or shatter if allowed to snap together, sending sharp fragments flying.[10][11] Adherence to strict safety protocols is mandatory.

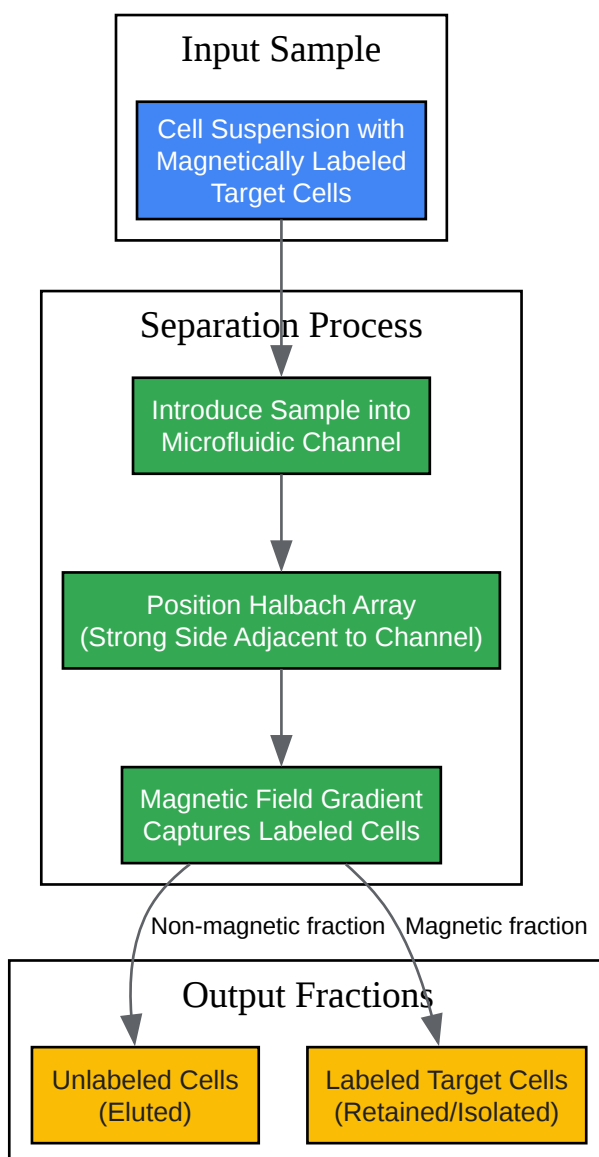
Core Safety Procedures:

- **Personal Protective Equipment (PPE):** Always wear safety goggles and heavy-duty gloves. [9][11][12] For larger magnets, steel-toed boots are recommended to prevent injury from dropped magnets.[11]
- **Handling:** Handle magnets one at a time.[11][12] To separate magnets, slide them apart sideways rather than trying to pull them directly apart.[12]
- **Keep a Safe Distance:** Maintain a significant distance between the magnets and any electronic devices (computers, phones), credit cards, and medical implants like pacemakers, which can be damaged or disrupted by strong magnetic fields.[9][10][13]

- **Controlled Environment:** Work in an area clear of any ferrous metal objects or tools that could be suddenly and forcefully attracted to the magnets.[9][12] A non-metallic workbench is ideal.[9]
- **Storage:** Store magnets in a cool, dry place using non-magnetic spacers (e.g., wood, plastic) to keep them separated.[10][13]







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